

An In-Depth Technical Guide to 2,4-Diaminoacetanilide: Synthesis, Properties, and Applications

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Compound of Interest

Compound Name: *N*-(2,4-Diaminophenyl)acetamide

CAS No.: 6373-15-5

Cat. No.: B13419512

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For Researchers, Scientists, and Drug Development Professionals

Authored by a Senior Application Scientist

This guide provides a comprehensive technical overview of 2,4-Diaminoacetanilide, a key chemical intermediate. With full editorial control, this document is structured to deliver not just procedural steps but a deeper understanding of the causality behind experimental choices, ensuring both technical accuracy and field-proven insights. Every piece of information is grounded in authoritative sources to uphold the principles of expertise, authoritativeness, and trustworthiness.

Chemical Identity and Core Properties

2,4-Diaminoacetanilide, also known by its systematic name **N-(2,4-diaminophenyl)acetamide**, is a substituted aromatic amine that serves as a versatile building block in organic synthesis.^[1]^[2] Its chemical structure, featuring an acetamido group and two amino groups on a benzene ring, imparts a unique combination of reactivity and functionality.

Table 1: Chemical Identifiers and Properties of 2,4-Diaminoacetanilide

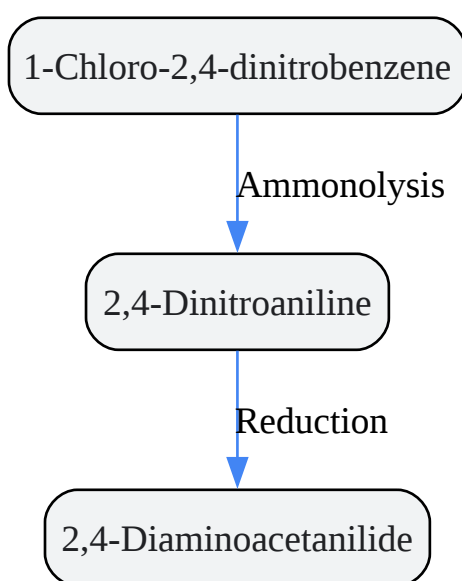
Property	Value	Source(s)
CAS Number	6373-15-5	[1][2]
Molecular Formula	C ₈ H ₁₁ N ₃ O	[2]
Molecular Weight	165.19 g/mol	[2]
Synonyms	N-(2,4-diaminophenyl)acetamide, 1-Acetamido-2,4-diaminobenzene, 2',4'-Diaminoacetanilide	[1]
Appearance	Off-white to beige to grayish-blue powder (typical for related acetanilides)	[3]
Solubility	Slightly soluble in cold water; soluble in hot water and polar organic solvents like methanol, ethanol, and acetone.	[3][4]
Melting Point	Not explicitly found for 2,4-diaminoacetanilide. For comparison, the related compound acetanilide has a melting point of 114.3 °C.	[5]
Boiling Point	Not explicitly found for 2,4-diaminoacetanilide. For comparison, the related compound acetanilide has a boiling point of 304 °C.	[5]

Synthesis of 2,4-Diaminoacetanilide: A Step-by-Step Protocol

The primary route for synthesizing 2,4-diaminoacetanilide involves the reduction of 2,4-dinitroacetanilide. This transformation is a cornerstone of aromatic chemistry, converting nitro groups into valuable amino functionalities.

Conceptual Workflow of Synthesis

The synthesis is a two-step process starting from the readily available 1-chloro-2,4-dinitrobenzene. The first step is an amination to produce 2,4-dinitroaniline, followed by a reduction to yield the final product.



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Caption: Synthetic pathway from 1-chloro-2,4-dinitrobenzene to 2,4-diaminoacetanilide.

Detailed Experimental Protocol

This protocol is based on established methods for the synthesis of aromatic amines from their nitro-substituted precursors.

Step 1: Synthesis of 2,4-Dinitroaniline

This procedure is adapted from a known synthesis of 2,4-dinitroaniline from 2,4-dinitrochlorobenzene.^{[6][7]}

- Materials: 2,4-dinitrochlorobenzene, ammonium acetate, ethanol, water.

- Procedure:
 - In a round-bottom flask equipped with a reflux condenser, combine 2,4-dinitrochlorobenzene and ammonium acetate.
 - Heat the mixture in an oil bath to 170 °C for several hours while bubbling ammonia gas through the reaction mixture.
 - After cooling, add water to the solidified mixture and heat to boiling.
 - Filter the hot mixture to remove insoluble impurities.
 - The crude 2,4-dinitroaniline is then recrystallized from an ethanol/water mixture to yield the purified product.[6]

Step 2: Reduction of 2,4-Dinitroaniline to 2,4-Diaminoacetanilide

The reduction of the nitro groups is a critical step. A common and effective method involves the use of a metal catalyst in an acidic medium.

- Materials: 2,4-dinitroaniline, iron powder, hydrochloric acid, ethanol, water.
- Procedure:
 - In a round-bottom flask, suspend 2,4-dinitroaniline in a mixture of ethanol and water.
 - Add iron powder and concentrated hydrochloric acid to the suspension.
 - Heat the mixture under reflux with stirring for several hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
 - Once the reaction is complete, filter the hot solution to remove the iron catalyst.
 - The filtrate is then neutralized with a base (e.g., sodium carbonate) to precipitate the crude 2,4-diaminoacetanilide.

Purification by Recrystallization

Purification of the crude 2,4-diaminoacetanilide is essential to obtain a high-purity product suitable for downstream applications. Recrystallization is the method of choice for purifying solid organic compounds.[8][9]

Principles of Recrystallization

The selection of an appropriate solvent is critical for successful recrystallization. An ideal solvent should dissolve the compound sparingly at room temperature but have high solubility at its boiling point.[8] This differential solubility allows for the formation of pure crystals upon cooling, while impurities remain in the mother liquor.[9]

Recrystallization Protocol

- Solvent Selection: Based on the polarity of 2,4-diaminoacetanilide, a mixture of ethanol and water is a suitable solvent system.
- Procedure:
 - Dissolve the crude 2,4-diaminoacetanilide in a minimum amount of hot ethanol.
 - If the solution is colored, a small amount of activated charcoal can be added to adsorb colored impurities.[8]
 - Filter the hot solution to remove any insoluble impurities and charcoal.
 - Slowly add hot water to the filtrate until a slight turbidity persists.
 - Allow the solution to cool slowly to room temperature, followed by further cooling in an ice bath to maximize crystal formation.
 - Collect the purified crystals by vacuum filtration and wash with a small amount of cold ethanol-water mixture.
 - Dry the crystals in a vacuum oven.

Analytical Characterization

Unambiguous structural confirmation and purity assessment are paramount. A combination of spectroscopic techniques is employed for this purpose.

Infrared (IR) Spectroscopy

The IR spectrum of 2,4-diaminoacetanilide provides key information about its functional groups.

Table 2: Characteristic IR Absorptions for 2,4-Diaminoacetanilide

Wavenumber (cm ⁻¹)	Vibration	Functional Group
~3400-3200	N-H stretch	Primary amine (-NH ₂)
~3300	N-H stretch	Secondary amide (-NH-)
~1660	C=O stretch	Amide I band
~1600-1450	C=C stretch	Aromatic ring

An IR spectrum for Acetanilide, 2',4'-diamino- is available in the NIST Chemistry WebBook, which can be used as a reference.[\[2\]](#)

Nuclear Magnetic Resonance (NMR) Spectroscopy

¹H and ¹³C NMR spectroscopy are powerful tools for elucidating the detailed molecular structure.[\[10\]](#)

- ¹H NMR: The proton NMR spectrum is expected to show distinct signals for the aromatic protons, the amine protons, the amide proton, and the methyl protons of the acetyl group. The chemical shifts and coupling patterns of the aromatic protons will confirm the 1,2,4-substitution pattern.
- ¹³C NMR: The carbon NMR spectrum will display unique signals for each carbon atom in the molecule, providing further confirmation of the structure.[\[11\]](#)

Mass Spectrometry (MS)

Mass spectrometry is used to determine the molecular weight and fragmentation pattern of the compound. The molecular ion peak in the mass spectrum should correspond to the molecular

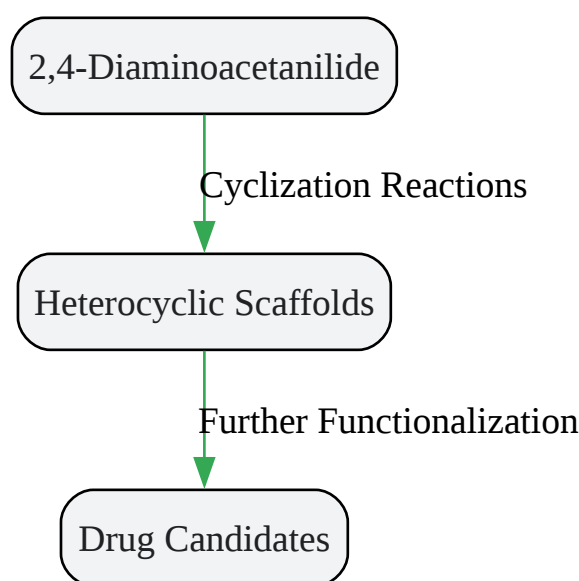
weight of 2,4-diaminoacetanilide (165.19 g/mol).

Applications in Research and Development

2,4-Diaminoacetanilide and its derivatives are of significant interest in various fields, particularly in the synthesis of pharmaceuticals and dyes.

Pharmaceutical Synthesis

The acetamide moiety is a common structural feature in many pharmacologically active compounds.[12][13] Acetanilide derivatives have been investigated for a wide range of biological activities. The presence of two reactive amino groups in 2,4-diaminoacetanilide makes it a valuable precursor for the synthesis of more complex heterocyclic systems, which are often the core of new drug candidates. For instance, N-(4-aminophenyl)acetamide, a related compound, is a key intermediate in the production of analgesics and antipyretics.[4]



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Caption: Role of 2,4-diaminoacetanilide in the synthesis of drug candidates.

Dye and Pigment Industry

Aromatic diamines are fundamental components in the synthesis of azo dyes.[14][15] The amino groups of 2,4-diaminoacetanilide can be diazotized and coupled with various aromatic compounds to produce a wide range of colors. The acetamido group can modulate the

electronic properties of the molecule, thereby influencing the color and fastness properties of the resulting dyes. Azo dye compounds containing an acetamide group have been shown to have excellent color fastness.[16]

Safety and Handling

As with all chemicals, proper safety precautions must be observed when handling 2,4-diaminoacetanilide.

- **Personal Protective Equipment (PPE):** Wear appropriate PPE, including safety goggles, gloves, and a lab coat.
- **Ventilation:** Work in a well-ventilated area or use a fume hood to avoid inhalation of dust or vapors.
- **Storage:** Store in a cool, dry, and well-ventilated place away from oxidizing agents.
- **Reactivity:** Aromatic amines can be sensitive to air and light and may undergo oxidation.[17] [18] They are also weak bases and will react exothermically with acids.

Conclusion

2,4-Diaminoacetanilide is a chemical intermediate with significant potential in both the pharmaceutical and dye industries. Its synthesis, while involving standard organic transformations, requires careful control of reaction conditions to ensure high yield and purity. Thorough analytical characterization is essential to confirm its identity and quality. This guide provides a foundational understanding for researchers and scientists working with this versatile compound, enabling them to harness its full potential in their research and development endeavors.

References

- Rao, P. S., & Hayon, E. (1974). Oxidation of Aromatic Amines and Diamines by OH Radicals. Formation and Ionization Constants of Amine Cation Radicals in Water. *The Journal of Physical Chemistry*, 78(12), 1193–1196.
- Lee, J. K., et al. (2020). Ambient catalyst-free oxidation reactions of aromatic amines using water radical cations.

- Rao, P. S., & Hayon, E. (1973). Oxidation of aromatic amines and diamines by hydroxyl radicals. Formation and ionization constants of amine cation radicals in water. *The Journal of Physical Chemistry*, 77(23), 2274-2276.
- Zaitsev, B. A., et al. (2021). Thermo-oxidative Oligomerization of Aromatic Diamine.
- Li, Z., & Li, C.-J. (2007). The catalytic oxidation of amines and N-hetarenes. In *Catalysis by Gold* (pp. 379-402). Wiley-VCH.
- Grokipedia. (n.d.). Acetanilide. Retrieved from [\[Link\]](#)
- PubChem. (n.d.). Acetanilide. Retrieved from [\[Link\]](#)
- Wikipedia. (n.d.). Acetanilide. Retrieved from [\[Link\]](#)
- Taylor & Francis. (n.d.). Acetanilide – Knowledge and References. Retrieved from [\[Link\]](#)
- University of Calgary. (n.d.). Recrystallisation. Retrieved from [\[Link\]](#)
- University of Richmond Blogs. (n.d.). Recrystallization | Organic Chemistry I Lab. Retrieved from [\[Link\]](#)
- University of California, San Diego. (n.d.). Recrystallization. Retrieved from [\[Link\]](#)
- CAS Common Chemistry. (n.d.). **N-(2,4-Diaminophenyl)acetamide**. Retrieved from [\[Link\]](#)
- Study Mind. (n.d.). Organic Synthesis - Practical Purification Techniques (A-Level Chemistry). Retrieved from [\[Link\]](#)
- Organic Syntheses. (n.d.). 2,4-dinitroaniline. Retrieved from [\[Link\]](#)
- Mettler Toledo. (n.d.). Recrystallization Guide: Process, Procedure, Solvents. Retrieved from [\[Link\]](#)
- Cheméo. (n.d.). Chemical Properties of Acetamide, N-(4-aminophenyl)- (CAS 122-80-5). Retrieved from [\[Link\]](#)
- Balci, M. (2005). *Basic 1H- and 13C-NMR Spectroscopy*. Elsevier.
- Al-Rubaie, L. A., & Mhessn, R. J. (2018). Synthesis and Characterization of Some Azo Dyes Derived from 4-Aminoacetophenone, 1, 4 Phenylene Diamine and Studying its Dyeing

Properties on Different Fabrics. Journal of University of Babylon for Pure and Applied Sciences, 26(10), 180-189.

- NIST. (n.d.). 2,4-D. Retrieved from [\[Link\]](#)
- Wikipedia. (n.d.). 2,4-Dinitroaniline. Retrieved from [\[Link\]](#)
- American Elements. (n.d.). 2-(4-aminophenyl)acetamide. Retrieved from [\[Link\]](#)
- Sharma, G., et al. (2020). Synthesis, structural characterization, and DFT studies of anti-cancer drug N-(2-Aminophenyl)-2-(4-bromophenoxy)acetamide. Heliyon, 6(9), e04899.
- Google Patents. (n.d.). CN109054429B - Azo dye compound containing acetamide group and preparation method and application thereof.
- Patel, D. R., et al. (2014). Synthesis and Microbial Studies of N-phenyl-2-(4-phenyl-thiazol-2-ylamino)-acetamide Based Disperse Dyes and Their Dyeing Performance on Polyester Fiber. Journal of Chemistry, 2014, 852739.
- Wolf, L. C., & dos Santos, A. G. (2017). ¹H and ¹³C NMR for the Profiling of Natural Product Extracts: Theory and Applications.
- Wikipedia. (n.d.). Acetamide. Retrieved from [\[Link\]](#)
- Al-Ayed, A. S. (2022). Synthesis and pharmacological activities of azo dye derivatives incorporating heterocyclic scaffolds: a review. RSC advances, 12(41), 26656-26685.
- NIST. (n.d.). Acetanilide, 2',4'-diamino-. Retrieved from [\[Link\]](#)
- SpectraBase. (n.d.). Acetamide - Optional[¹H NMR] - Chemical Shifts. Retrieved from [\[Link\]](#)
- The Royal Society of Chemistry. (2017). Supplementary Information. Retrieved from [\[Link\]](#)
- University of California, Irvine. (n.d.). The Synthesis of Azo Dyes. Retrieved from [\[Link\]](#)
- Smajlagić, A., & Srabović, M. (2022). Synthesis, Identification and Characterization of N-(4-Aminophenyl) Acetamide Molecule. International Journal of Science and Research (IJSR), 11(10), 1043-1046.
- Obniska, J., et al. (2016). Synthesis and anticonvulsant activity of new N-phenyl-2-(4-phenylpiperazin-1-yl)
- Google Patents. (n.d.). CN101619030A - Method for preparing 2,4-dinitroaniline diazonium salt.

- Patel, S., et al. (2024). Design and Synthesis of N-Phenyl-2-(Phenyl-Amino) Acetamide Derivatives as FVIIA Inhibitors for Effective Anticoagulant Activity.
- Yin, P., et al. (2012). Synthesis of 2,4-Diaminoquinazolines and Tricyclic Quinazolines by Cascade Reductive Cyclization of Methyl N-Cyano-2-nitrobenzimidates. *The Journal of Organic Chemistry*, 77(6), 2649-2658.
- Google Patents. (n.d.). US4102927A - Process for the preparation of 2,4-dinitroaniline.
- Google Patents. (n.d.). CN113354599A - Preparation method of nintedanib key intermediate.
- NIST. (n.d.). 2',4'-Dinitroacetanilide. Retrieved from [[Link](#)]

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Sources

1. CAS Common Chemistry [commonchemistry.cas.org]
2. Acetanilide, 2',4'-diamino [webbook.nist.gov]
3. echemi.com [echemi.com]
4. CAS 122-80-5: N-(4-Aminophenyl)acetamide | CymitQuimica [cymitquimica.com]
5. grokipedia.com [grokipedia.com]
6. Organic Syntheses Procedure [orgsyn.org]
7. US4102927A - Process for the preparation of 2,4-dinitroaniline - Google Patents [patents.google.com]
8. studymind.co.uk [studymind.co.uk]
9. mt.com [mt.com]
10. faculty.uobasrah.edu.iq [faculty.uobasrah.edu.iq]
11. 1H and 13C NMR for the Profiling of Natural Product Extracts: Theory and Applications | IntechOpen [intechopen.com]
12. Synthesis, structural characterization, and DFT studies of anti-cancer drug N-(2-Aminophenyl)-2-(4-bromophenoxy)acetamide - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]

- [13. Synthesis and anticonvulsant activity of new N-phenyl-2-\(4-phenylpiperazin-1-yl\)acetamide derivatives - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [14. jbiochemtech.com \[jbiochemtech.com\]](#)
- [15. Synthesis and pharmacological activities of azo dye derivatives incorporating heterocyclic scaffolds: a review - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [16. CN109054429B - Azo dye compound containing acetamide group and preparation method and application thereof - Google Patents \[patents.google.com\]](#)
- [17. pubs.acs.org \[pubs.acs.org\]](#)
- [18. pdfs.semanticscholar.org \[pdfs.semanticscholar.org\]](#)
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